

4'-tert-Butylacetophenone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

Cat. No.: B192730

[Get Quote](#)

An In-depth Technical Guide to 4'-tert-Butylacetophenone

This technical guide provides a comprehensive overview of **4'-tert-Butylacetophenone**, a versatile organic compound utilized in various sectors including pharmaceuticals, agrochemicals, and the fragrance industry. This document outlines its fundamental chemical properties, detailed synthesis protocols, and its applications, particularly for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

4'-tert-Butylacetophenone, also known as 1-(4-tert-butylphenyl)ethanone, is a para-substituted acetophenone.^[1] At room temperature, it can present as a clear, colorless liquid or a white to off-white solid.^{[1][2][3]} It is characterized by the molecular formula C₁₂H₁₆O and a molecular weight of 176.25 g/mol .^{[1][2][4][5][6][7]}

Quantitative Data Summary

The key physicochemical properties of **4'-tert-Butylacetophenone** are summarized in the table below for easy reference.

| Property | Value | References |
|-------------------|--|---|
| Molecular Formula | C12H16O | [1] [2] [3] [4] [6] [7] [8] |
| Molecular Weight | 176.25 g/mol | [1] [2] [4] [5] [6] [7] |
| CAS Number | 943-27-1 | [1] [2] [3] [4] [5] [6] [7] [8] [9] |
| Appearance | Clear colorless liquid or white to off-white solid | [1] [2] [3] |
| Melting Point | 17-18 °C (dimorphic) | [1] [2] [3] [8] |
| Boiling Point | 107-108 °C @ 5 mmHg | [1] [2] [3] [8] |
| Density | 0.964 g/mL at 25 °C | [1] [2] [8] |
| Refractive Index | n _{20/D} 1.52 | [1] [2] [9] |
| Solubility | Insoluble in water; Soluble in alcohol and ether; Slightly soluble in chloroform, ethyl acetate, and methanol. | [1] [2] [8] |
| Flash Point | 86 °F (30 °C) | [1] [3] |

Experimental Protocols

The primary method for synthesizing **4'-tert-Butylacetophenone** is through the Friedel-Crafts acylation of tert-butylbenzene.[\[3\]](#)

Synthesis of 4'-tert-Butylacetophenone via Friedel-Crafts Acylation

Objective: To synthesize **4'-tert-Butylacetophenone** from tert-butylbenzene and acetyl chloride.

Materials:

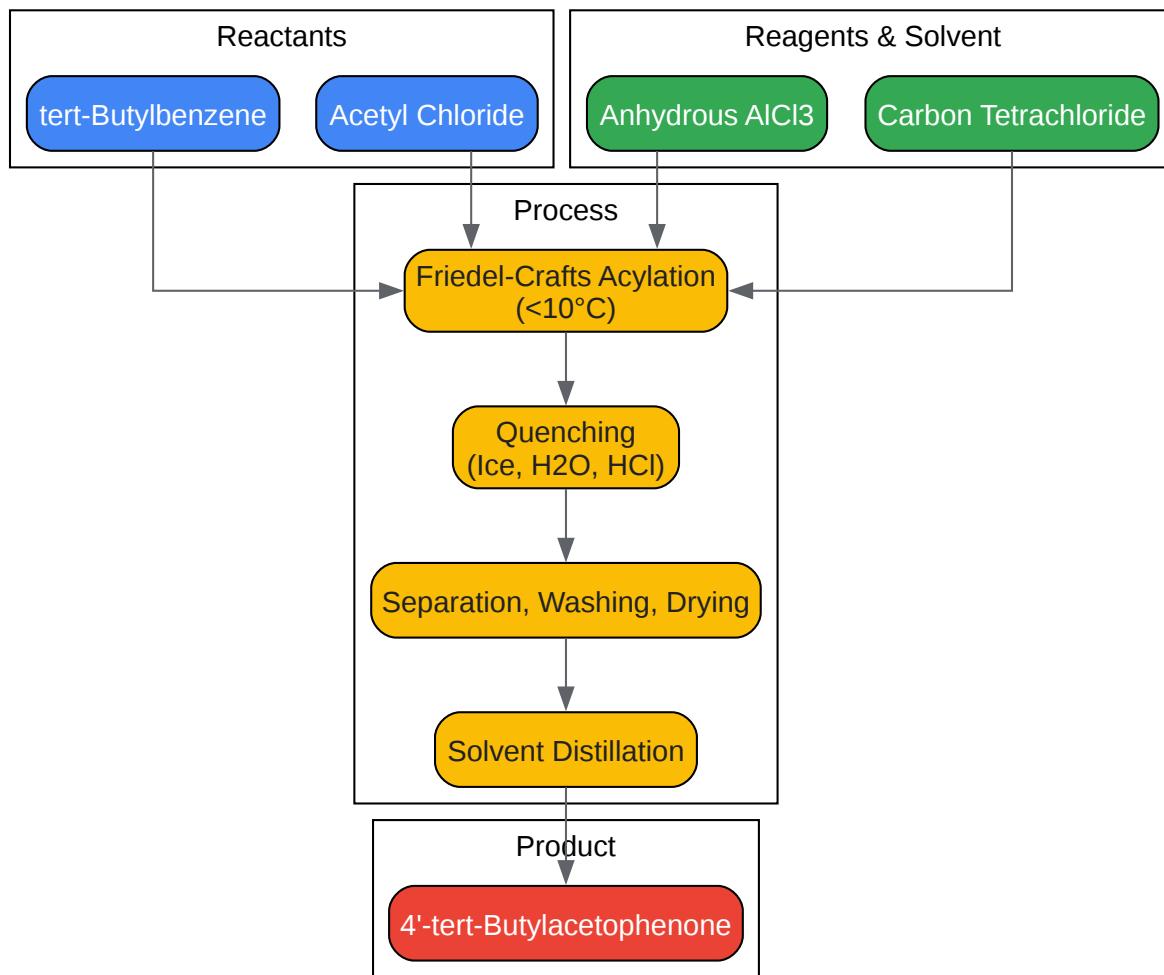
- Anhydrous aluminum chloride (AlCl₃)

- Carbon tetrachloride (CCl₄)
- Acetyl chloride (CH₃COCl)
- tert-Butylbenzene (C₁₀H₁₄)
- Hydrochloric acid (HCl, 35%)
- Water (H₂O)
- Ice
- Nitrogen gas (N₂)
- Anhydrous sodium acetate

Procedure:

- Reaction Setup: In a reaction vessel, place 514 grams (3.85 mol) of anhydrous aluminum chloride in 2 liters of carbon tetrachloride.[9]
- Addition of Acetyl Chloride: Vigorously stir the mixture while adding 302 grams (3.85 mol) of acetyl chloride over a period of 1 hour. Maintain the temperature below 10 °C during this addition.[9]
- Addition of tert-Butylbenzene: Subsequently, add 469 grams (3.5 mol) of tert-butylbenzene to the reaction mixture over a 3-hour period, ensuring the temperature is kept below 5 °C.[9]
- Reaction Completion: After the addition is complete, continue stirring the mixture for 1 hour without cooling.[9]
- Quenching: Pour the reaction mixture into a separate vessel containing 500 mL of water, 1.7 kg of ice, and 150 mL of 35% hydrochloric acid to quench the reaction.[9]
- Extraction and Purification: Separate the organic phase. Wash the organic layer to neutrality and then dry it.[9]

- Solvent Removal: Distill off the carbon tetrachloride solvent. The resulting product is 600 grams of **4'-tert-Butylacetophenone**.^[9]



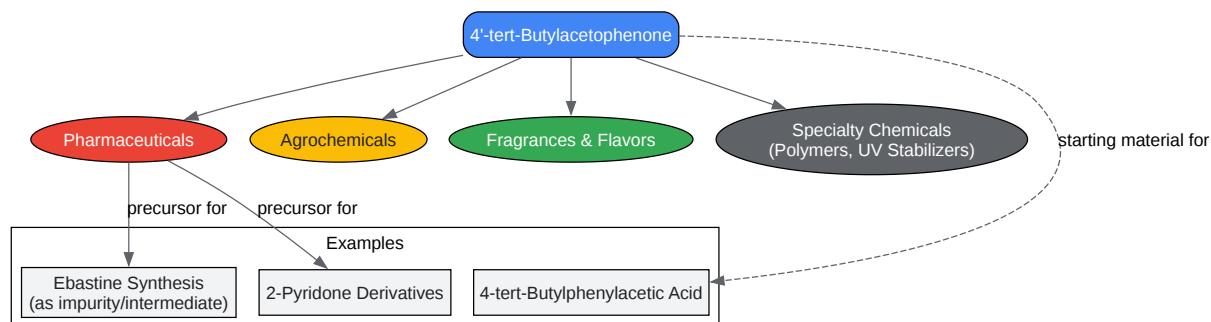
[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4'-tert-Butylacetophenone**.

Applications in Research and Drug Development

4'-tert-Butylacetophenone serves as a crucial intermediate in the synthesis of various organic molecules.^[3] Its applications are diverse, ranging from being a component in fragrances to a building block for pharmaceuticals and agrochemicals.^[3]

- **Pharmaceutical Intermediate:** It is an important precursor in the synthesis of more complex molecules. For instance, it is identified as an impurity in the synthesis of Ebastine, an antihistamine drug.^{[1][2]} It is also used to synthesize 2-pyridone derivatives, which are scaffolds of interest in medicinal chemistry.^{[1][2][6]}
- **Agrochemicals and Specialty Chemicals:** The compound is used in the production of certain agrochemicals, polymers, and UV stabilizers.^[3]
- **Research Applications:** In a laboratory setting, it is used in studies related to organic synthesis methodologies and olfactory research.^{[3][10]} For example, it can be a starting material for the Willgerodt-Kindler reaction to produce 4-tert-butylphenylacetic acid, another valuable chemical intermediate.^[11]



[Click to download full resolution via product page](#)

Caption: Role as an intermediate in various applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4'-tert-Butylacetophenone | 943-27-1 [chemicalbook.com]
- 2. 4'-tert-Butylacetophenone CAS#: 943-27-1 [m.chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. p-tert-Butylacetophenone | C12H16O | CID 13669 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4'-tert-Butylacetophenone(943-27-1) 1H NMR spectrum [chemicalbook.com]
- 6. 4'-tert-Butylacetophenone, 98% | Fisher Scientific [fishersci.ca]
- 7. scbt.com [scbt.com]
- 8. chembk.com [chembk.com]
- 9. prepchem.com [prepchem.com]
- 10. 4'-tert-Butylacetophenone | Genome Context [genomecontext.com]
- 11. CN1927809A - Preparation method of t-butylphenyl acetic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [4'-tert-Butylacetophenone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b192730#4-tert-butylacetophenone-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com